Essential Safety and Logistical Information for Handling 2-Nitrophenyl Tetradecanoate

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Compound of Interest

Compound Name:	*2-Nitrophenyl tetradecanoate*
CAS No.:	*59986-46-8*
Cat. No.:	*B1609033*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Nitrophenyl tetradecanoate**, including operational and disposal plans. Adherence to these procedures is vital for maintaining a safe laboratory environment.

While a specific Safety Data Sheet (SDS) for **2-Nitrophenyl tetradecanoate** is not readily available, the following guidance is based on the known hazards of structurally similar compounds, such as other nitrophenyl esters and 2-nitrophenol. These related compounds are known to be harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation.[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **2-Nitrophenyl tetradecanoate**.

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PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required to protect against dust particles and potential splashes.[1]
Face Shield	A face shield should be worn over safety glasses when there is a significant risk of splashing.[1]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and replace them immediately if contaminated.[1]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned to protect clothing and skin.[1][3]
Respiratory Protection	NIOSH-approved Respirator	A respirator is required if engineering controls like a fume hood are not available or are insufficient to control exposure to dust or aerosols.[1]
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes must be worn at all times in the laboratory.[1]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is vital to minimize exposure risk.

Engineering Controls: All handling of **2-Nitrophenyl tetradecanoate**, including weighing and solution preparation, should be conducted within a certified chemical fume hood to control

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airborne dust and vapors.[1] Ensure adequate ventilation in the work area.

Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare your workspace in a well-ventilated area, preferably within a chemical fume hood.[1]
- Dispensing: Avoid creating dust or aerosols when handling the solid compound. Use appropriate tools for transferring the chemical.
- During Use: Keep containers tightly closed when not in use.[1][4] Avoid all personal contact, including inhalation of any dust or vapors.[1] Do not eat, drink, or smoke in the laboratory.[3]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[1] Decontaminate all surfaces and equipment used.

Disposal Plan

Proper disposal of **2-Nitrophenyl tetradecanoate** and its containers is critical to prevent environmental contamination and ensure safety. This compound should be treated as hazardous waste.[5][6]

Waste Collection:

- All waste materials contaminated with **2-Nitrophenyl tetradecanoate**, including empty containers, used gloves, and disposable labware, must be collected in a designated and clearly labeled hazardous waste container.[1][5]
- For solid waste, carefully sweep or vacuum the material into the designated container, avoiding dust generation.[3]

Waste Segregation:

- Do not mix this waste with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.[6] Incompatible materials may include strong oxidizing agents.[4]

Container Management:

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- Use a compatible container that is in good condition and can be tightly sealed.[6]
- Label the container clearly with "Hazardous Waste" and the chemical name.

Experimental Workflow: Handling and Disposal

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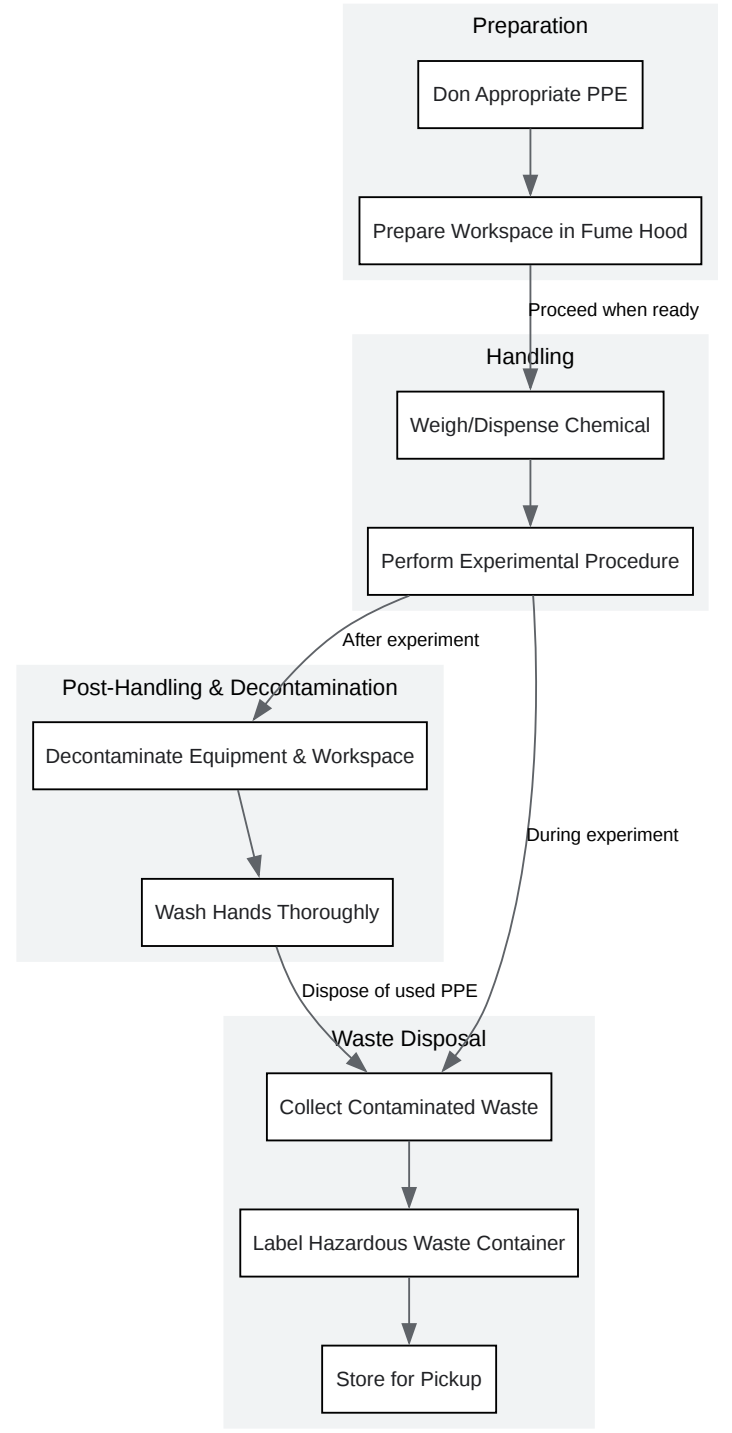
Workflow for Safe Handling and Disposal of 2-Nitrophenyl Tetradecanoate



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Caption: Workflow for the safe handling and disposal of **2-Nitrophenyl tetradecanoate**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Nitrophenyl Tetradecanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1609033/docs#essential-safety-and-logistical-information-for-handling-2-nitrophenyl-tetradecanoate]

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